

Application Note: Quantitative Analysis of Axitinib Impurity C in Pharmaceutical Formulations

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Compound of Interest

Compound Name: Axitinib Impurity c

Cat. No.: B15815622

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This application note outlines a robust and validated method for the quantification of **Axitinib Impurity C** in pharmaceutical formulations using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with Photodiode Array (PDA) detection. This method is crucial for quality control and stability testing of Axitinib drug products.

Introduction

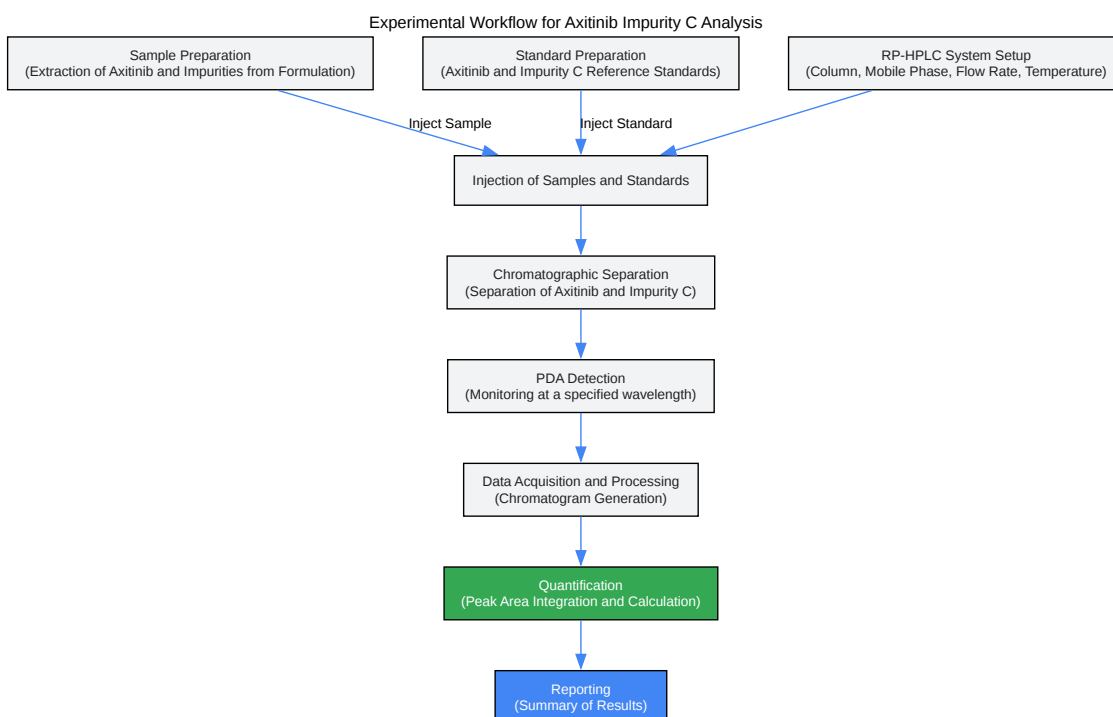
Axitinib is a potent and selective second-generation tyrosine kinase inhibitor used in the treatment of various cancers.[1] During the synthesis of the active pharmaceutical ingredient (API) and the manufacturing of the final drug product, process-related impurities and degradation products can arise. **Axitinib Impurity C** is one such potential impurity that needs to be monitored and controlled to ensure the safety and efficacy of the pharmaceutical formulation. This protocol provides a detailed procedure for the accurate quantification of **Axitinib Impurity C**.

The method described herein is based on established principles of reversed-phase chromatography and has been adapted from various validated methods for the analysis of Axitinib and its related substances.[2][3][4] The procedure is designed to be specific, accurate,

precise, and linear over a suitable concentration range for the detection and quantification of **Axitinib Impurity C** at levels typically specified in regulatory guidelines.

Experimental Workflow

The following diagram illustrates the overall workflow for the quantification of **Axitinib Impurity C** in pharmaceutical formulations.



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Caption: A flowchart outlining the key steps for the quantification of **Axitinib Impurity C**.

Materials and Methods

Reagents and Materials

- Axitinib Reference Standard ($\geq 99.5\%$ purity)
- **Axitinib Impurity C** Reference Standard ($\geq 95\%$ purity)[5]
- Acetonitrile (HPLC Grade)[2]
- Methanol (HPLC Grade)[3]
- Potassium dihydrogen phosphate (KH_2PO_4) (AR Grade)[3]
- Orthophosphoric acid (AR Grade)[2]
- Water (HPLC Grade)
- Axitinib Pharmaceutical Formulation (Tablets)

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system equipped with a quaternary pump, autosampler, column oven, and a Photodiode Array (PDA) detector.[2][5]
- Data acquisition and processing software (e.g., Empower).[2]
- Analytical balance
- Sonicator
- pH meter
- Volumetric flasks and pipettes
- Syringe filters ($0.45\ \mu\text{m}$)

Chromatographic Conditions

The following chromatographic conditions are recommended for the separation and quantification of Axitinib and **Axitinib Impurity C**.

Parameter	Condition
Column	C18, 150 x 4.6 mm, 5 µm (e.g., Altima C18)[3]
Mobile Phase A	0.02 M KH ₂ PO ₄ buffer, pH adjusted to 3.0 with orthophosphoric acid[3]
Mobile Phase B	Acetonitrile[3]
Gradient Elution	Time (min) / %B: 0/25, 3/25, 16/75, 20/75, 23/25, 25/25[5]
Flow Rate	1.0 mL/min[3][5]
Column Temperature	30 °C[3][5]
Detection Wavelength	338 nm[3]
Injection Volume	10 µL[5]

Experimental Protocols

Preparation of Mobile Phase

- Mobile Phase A (Buffer): Dissolve 2.72 g of KH₂PO₄ in 1000 mL of HPLC grade water. Adjust the pH to 3.0 with orthophosphoric acid. Filter the solution through a 0.45 µm membrane filter and degas.
- Mobile Phase B: Use HPLC grade acetonitrile directly.

Preparation of Standard Solutions

- Axitinib Standard Stock Solution (1000 µg/mL): Accurately weigh about 25 mg of Axitinib reference standard into a 25 mL volumetric flask. Dissolve in and dilute to volume with a diluent (Acetonitrile:Water, 50:50 v/v).
- **Axitinib Impurity C** Standard Stock Solution (100 µg/mL): Accurately weigh about 2.5 mg of **Axitinib Impurity C** reference standard into a 25 mL volumetric flask. Dissolve in and dilute

to volume with the diluent.

- Working Standard Solution: Prepare a working standard solution containing a known concentration of Axitinib (e.g., 100 µg/mL) and **Axitinib Impurity C** (e.g., 1 µg/mL) by appropriate dilution of the stock solutions with the diluent.

Preparation of Sample Solution

- Weigh and powder not fewer than 20 Axitinib tablets.
- Accurately weigh a portion of the powder equivalent to 10 mg of Axitinib and transfer it to a 100 mL volumetric flask.
- Add approximately 70 mL of diluent and sonicate for 30 minutes to ensure complete dissolution of the drug.^[5]
- Allow the solution to cool to room temperature and dilute to the mark with the diluent.
- Filter the solution through a 0.45 µm syringe filter, discarding the first few mL of the filtrate.^[5]

Data Analysis and Quantification

The quantification of **Axitinib Impurity C** is performed using an external standard method.

- Inject the blank (diluent), working standard solution, and the sample solution into the HPLC system.
- Record the chromatograms and identify the peaks for Axitinib and **Axitinib Impurity C** based on their retention times obtained from the standard chromatogram.
- Integrate the peak area of **Axitinib Impurity C** in the sample chromatogram.
- Calculate the percentage of **Axitinib Impurity C** in the pharmaceutical formulation using the following formula:

Where:

- Area_Imp_Sample is the peak area of Impurity C in the sample solution.

- Area_Imp_Standard is the peak area of Impurity C in the working standard solution.
- Conc_Imp_Standard is the concentration of Impurity C in the working standard solution (µg/mL).
- Conc_Sample is the nominal concentration of Axitinib in the sample solution (µg/mL).

Method Validation Summary

The analytical method should be validated according to ICH guidelines to ensure its suitability for its intended purpose.[2][3] A summary of typical validation parameters and their acceptance criteria is provided below.

Validation Parameter	Acceptance Criteria
Specificity	The peak for Impurity C should be well-resolved from the Axitinib peak and any other components.
Linearity	Correlation coefficient (r^2) > 0.999 for the calibration curve of Impurity C.[2]
Accuracy (% Recovery)	Within 98.0% to 102.0%.[4]
Precision (% RSD)	Not more than 2.0% for replicate injections.[3]
Limit of Detection (LOD)	To be determined experimentally (e.g., based on signal-to-noise ratio of 3:1).[3]
Limit of Quantification (LOQ)	To be determined experimentally (e.g., based on signal-to-noise ratio of 10:1).[3]
Robustness	The method should remain unaffected by small, deliberate variations in method parameters.[2]

System Suitability

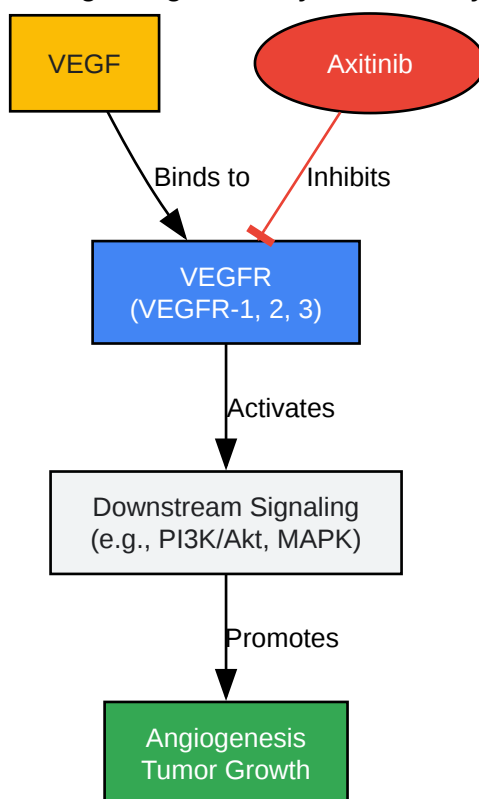
System suitability tests are performed to ensure that the chromatographic system is adequate for the intended analysis.

Parameter	Acceptance Criteria
Tailing Factor	Not more than 2.0 for the Axitinib peak.[2]
Theoretical Plates	Not less than 2000 for the Axitinib peak.[3]
% RSD of Peak Area	Not more than 2.0% for replicate injections of the standard.[6]

Signaling Pathway (Illustrative)

While not directly related to the analytical protocol, understanding the mechanism of action of Axitinib can be relevant for researchers in drug development. Axitinib primarily inhibits Vascular Endothelial Growth Factor Receptors (VEGFR).

Illustrative Signaling Pathway Inhibited by Axitinib



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Caption: Axitinib inhibits VEGFR signaling, a key pathway in angiogenesis.

Conclusion

This application note provides a comprehensive protocol for the quantification of **Axitinib Impurity C** in pharmaceutical formulations. The described RP-HPLC method is specific, sensitive, and accurate, making it suitable for routine quality control analysis and stability studies. Adherence to the outlined procedures and proper method validation will ensure reliable and consistent results, contributing to the overall quality and safety of Axitinib drug products.

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